

A Researcher's Guide to Multi-Channel Temperature Logging with the MCC-134

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	MCC-134
CAS No.:	181238-67-5
Cat. No.:	B1676261

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Measurement Computing **MCC-134**, a four-channel thermocouple HAT (Hardware Attached on Top) for Raspberry Pi. It is designed for researchers, scientists, and drug development professionals who require accurate and reliable multi-channel temperature logging for their experiments and processes. This document details the technical specifications, offers a step-by-step experimental protocol for setting up a temperature monitoring system, and provides visualizations to aid in understanding the workflow and setup.

Core Technical Specifications

The **MCC-134** is a versatile and high-precision instrument suitable for a wide range of scientific applications, from monitoring cell culture incubators to performing stability testing of pharmaceutical compounds.^{[1][2]} Its key features include four isolated thermocouple inputs, a 24-bit A/D converter, and support for a variety of thermocouple types.^{[1][3][4]}

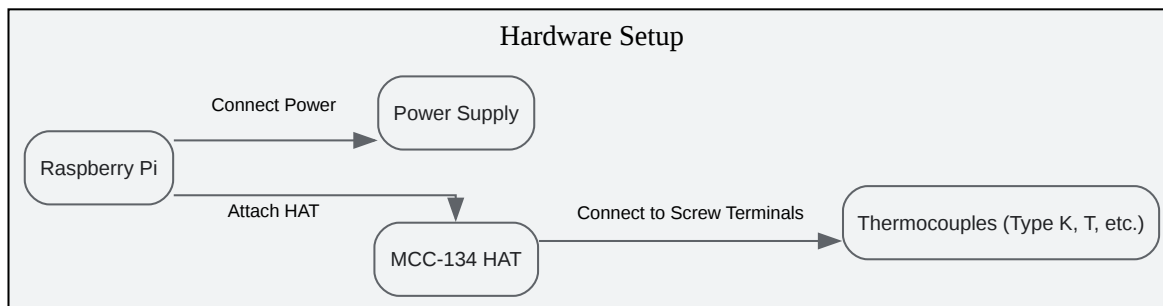
Feature	Specification
Number of Channels	4 isolated thermocouple inputs[1][3][4]
ADC Resolution	24-bit[1][3][4]
Thermocouple Types	J, K, R, S, T, N, E, and B (software selectable per channel)[1][3]
Update Interval	1 second, minimum[1][3][4]
Cold Junction Compensation	Yes, with three high-resolution sensors[3]
Open Thermocouple Detection	Yes[3]
Raspberry Pi Compatibility	All models with a 40-pin GPIO connector[3]
Software Support	Open-source libraries for C/C++ and Python[1]
Stackability	Up to eight MCC DAQ HATs can be stacked on a single Raspberry Pi[3]

Experimental Protocols: Multi-Channel Temperature Monitoring

This section outlines a detailed methodology for setting up and conducting a multi-channel temperature logging experiment using the **MCC-134**. This protocol is designed to be adaptable for various research applications, such as monitoring the temperature stability of laboratory incubators, refrigerators, or during chemical reactions.

System Assembly

The initial step involves the physical assembly of the data acquisition system.



[Click to download full resolution via product page](#)

Hardware Assembly Workflow

Methodology:

- **Prepare the Raspberry Pi:** Ensure the Raspberry Pi is powered off. If this is the first time using the Raspberry Pi, install the Raspberry Pi OS.
- **Mount the **MCC-134**:** Carefully align the 40-pin GPIO header on the **MCC-134** with the corresponding pins on the Raspberry Pi and press down firmly to secure it.
- **Connect Thermocouples:** Connect your chosen thermocouples to the screw terminals on the **MCC-134**. Each channel has a high (+) and low (-) terminal. Ensure the polarity is correct.
- **Power Up:** Connect the power supply to the Raspberry Pi to boot the system.

Software Installation and Configuration

With the hardware assembled, the next step is to install the necessary software to communicate with the **MCC-134**.

Methodology:

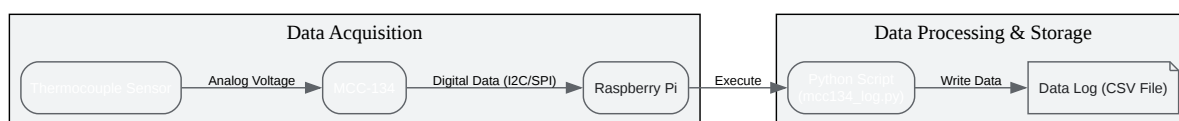
- **Open a Terminal:** Access the command line of your Raspberry Pi.
- **Install the MCC DAQ HAT Library:** Follow the official documentation to download and install the C/C++ and Python libraries from GitHub. This library provides the necessary functions to

interact with the **MCC-134**.

- Enable I2C and SPI Interfaces: Use the raspi-config utility to enable the I2C and SPI interfaces, which are required for communication with the HAT.

Data Acquisition and Logging

This part of the protocol involves writing a script to read temperature data from the thermocouples and log it to a file.



[Click to download full resolution via product page](#)

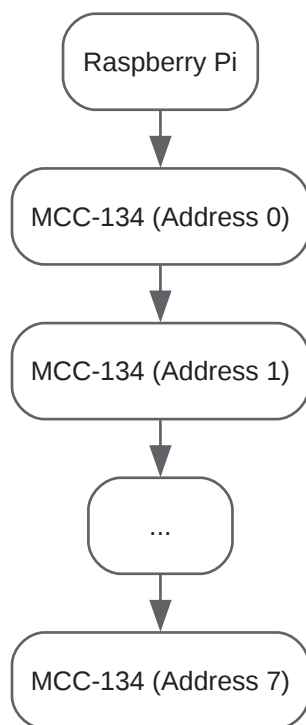
Data Flow from Sensor to Storage

Methodology:

- Create a Python Script: Write a Python script using the installed MCC DAQ HAT library to:
 - Initialize the **MCC-134** board.
 - Configure each thermocouple channel with the correct thermocouple type.
 - Create a loop to read the temperature from each channel at a defined interval (e.g., every 5 seconds).
 - Append the timestamp and temperature readings for each channel to a CSV (Comma Separated Values) file.
- Run the Script: Execute the Python script from the terminal to begin logging data.

Expanding Channels with Stacked MCC-134s

For experiments requiring more than four temperature channels, multiple **MCC-134** HATs can be stacked. Up to eight MCC DAQ HATs can be stacked on a single Raspberry Pi, providing a high-channel-count data logging solution.[3]



[Click to download full resolution via product page](#)

*Logical Stacking of **MCC-134** HATs*

Methodology for Stacked Configuration:

- **Set Unique Addresses:** Before stacking, each **MCC-134** HAT must be configured with a unique address using the onboard jumpers.
- **Physical Stacking:** Stack the **MCC-134** HATs on top of each other, ensuring a secure connection between the headers.
- **Modify Data Acquisition Script:** In your Python script, you will need to address each **MCC-134** board by its unique address to read data from its respective channels. The MCC DAQ HAT library provides functions to select and read from specific boards in the stack.

Best Practices for Accurate Measurements

To ensure the highest quality data, consider the following best practices when using the **MCC-134** in a research environment:

- **Minimize Thermal Gradients:** The accuracy of thermocouple measurements can be affected by temperature gradients across the **MCC-134** board.[5] It is recommended to allow the system to warm up for at least 15 minutes before starting critical measurements.
- **Reduce Raspberry Pi CPU Load:** High CPU load on the Raspberry Pi can generate heat and affect the cold junction compensation accuracy.[5]
- **Ensure Proper Airflow:** Good air circulation around the **MCC-134** can help to dissipate heat and improve measurement stability.
- **Placement in a Stack:** When stacking multiple HATs, it is advisable to place the **MCC-134** furthest from the Raspberry Pi to minimize heat interference from the processor.[5]

By following the protocols and best practices outlined in this guide, researchers, scientists, and drug development professionals can effectively leverage the **MCC-134** for precise and reliable multi-channel temperature logging in their critical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [elexp.com](https://www.elexp.com) [elexp.com]
- 2. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 3. [files.digilent.com](https://www.files.digilent.com) [files.digilent.com]
- 4. Digilent MCC 134 - 24-Bit, 4-Channel Thermocouple Measurement DAQ HAT for Raspberry Pi | TEquipment [tequipment.net]
- 5. TechTip: Measuring Thermocouples with Raspberry Pi® and the MCC 134 – Digilent Blog [digilent.com]

- To cite this document: BenchChem. [A Researcher's Guide to Multi-Channel Temperature Logging with the MCC-134]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1676261/docs#a-researcher-s-guide-to-multi-channel-temperature-logging-with-the-mcc-134\]](https://www.benchchem.com/product/b1676261/docs#a-researcher-s-guide-to-multi-channel-temperature-logging-with-the-mcc-134)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)